

Propaquizafop solubility in water and organic solvents

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Compound Focus: Propaquizafop

CAS No.: 111479-05-1

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Physicochemical Properties of Propaquizafop

The following table summarizes the key solubility and related properties of **propaquizafop**, which are critical for understanding its environmental behavior and formulation.

Property	Value	Conditions / Notes	Data Source
Water Solubility	0.63 mg L ⁻¹	20 °C, pH 7	EU regulatory database [1]
Solubility in Organic Solvents	500,000 mg L ⁻¹	Acetone	EU regulatory database [1]
	100,000 mg L ⁻¹	Chloroform	AGRITOX dataset [1]
	76,000 mg L ⁻¹	Methanol	EU regulatory database [1]
	500,000 mg L ⁻¹	Toluene	EU regulatory database [1]

Property	Value	Conditions / Notes	Data Source
Octanol-Water Partition Coefficient (Log P)	4.78	20 °C, pH 7; indicates high lipophilicity	Scientific study [2]
Vapour Pressure	4.39×10^{-7} mPa	20 °C	Scientific study [2]

The very low water solubility and high solubility in organic solvents classify **propaquizafop** as a highly hydrophobic compound. Its high log P value suggests a strong potential to adsorb to soil organic matter, which is consistent with the observed weak mobility in studies [2].

Experimental Protocols for Analysis in Soil and Water

For researchers needing to replicate studies or develop analytical methods, here is a detailed protocol from a 2023 study that investigated the adsorption, mobility, and degradation of **propaquizafop** in various soils [2].

Materials and Reagents

- **Analytical Standard: Propaquizafop** (purity $\geq 99.8\%$)
- **Extraction Solvents:** Acetonitrile (chromatographic grade), Formic Acid (FA)
- **Salts:** Sodium Chloride (NaCl), Anhydrous Calcium Chloride (CaCl₂)
- **Soil Samples:** Five different types (e.g., black soil, fluvo-aquic soil, red loam, paddy soil, ginseng soil), air-dried and sieved to < 2 mm.

Extraction and Analysis Method

- **Sample Preparation**
 - **Water Samples:** Accurately transfer 1 mL of the water sample (e.g., 5 mg L⁻¹ CaCl₂ solution) into a 5 mL centrifuge tube. Add 2 mL of acetonitrile and 500 μ L of 0.2% FA water. Vortex for 2 minutes.
 - **Soil Samples:** Weigh 5-10 g of soil into a 50 mL centrifuge tube. Add 10 mL of acetonitrile and 2.5 mL of 0.2% FA water. Oscillate at 180 rpm for 30 minutes.

- **Liquid-Liquid Partitioning**

- To the mixture from the previous step, add 1.0 g (for water) or 2.0 g (for soil) of NaCl. Vortex for 1 minute and centrifuge at 5000 rpm for 5 minutes.

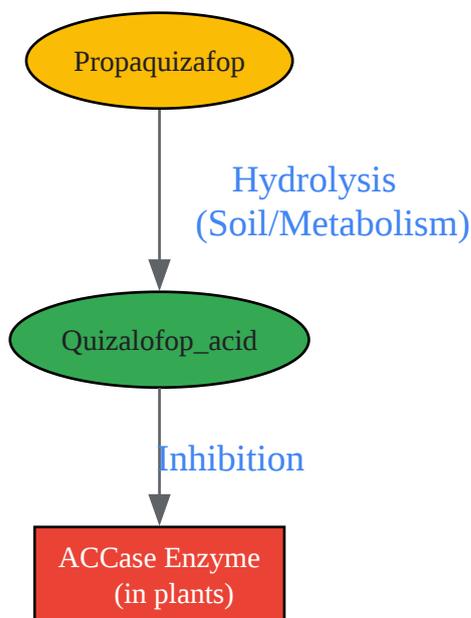
- **Clean-up and Analysis**

- Pass the supernatant through a 0.22 µm organic filter membrane.
- Analyze the filtrate using **High-Performance Liquid Chromatography (HPLC)**.
- **HPLC Conditions:**
 - **Column:** Thermo BDS Hypersil C18 (250 mm × 4.6 mm, 5 µm)
 - **Mobile Phase:** Water (A) and Acetonitrile (B) in a 20:80 (v/v) isocratic elution.
 - **Flow Rate:** 1 mL min⁻¹
 - **Column Temperature:** 30 °C
 - **Detection Wavelength:** 230 nm
 - **Retention Time:** ~5.5 minutes

This method reported recovery rates of **87.56-107.61%** for **propaquizafop** from water and soil samples, demonstrating good reliability [2].

Environmental Degradation Pathway

Propaquizafop undergoes transformation in the environment. The diagram below, generated using DOT language, illustrates its primary degradation pathway in soil and its relationship to the active herbicide moiety.



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The diagram shows that **propaquizafop**, itself a precursor, rapidly hydrolyzes in soil to form the herbicidally active quizalofop acid, which is the molecule that actually inhibits the ACCase enzyme in target plants [3] [1].

Key Technical Insights for Professionals

- **Formulation Implications:** The high solubility in non-polar solvents like toluene and acetone versus very low water solubility is typical for aryloxyphenoxypropionate herbicides, guiding the development of emulsifiable concentrates (EC) for effective field application [1].
- **Environmental Fate:** The low water solubility and high log P value are consistent with **weak mobility** in soil, reducing leaching risk to groundwater. Its degradation is influenced by temperature and soil type, with half-lives ranging from **1.41 to 7.75 days** under tested conditions [2].

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